

Synthesis of ampreloxetine intermediate

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Compound of Interest

Compound Name:	2-(piperidin-1-ylcarbonyl)benzoic acid
CAS No.:	20320-44-9
Cat. No.:	B1265904

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Application Note: High-Purity Synthesis of the Ampreloxetine Scaffold Intermediate

Abstract & Scope

Ampreloxetine (TD-9855) is a potent, long-acting norepinephrine reuptake inhibitor (NRI) developed for the treatment of symptomatic neurogenic orthostatic hypotension (nOH).^[1] Its chemical structure is characterized by a 4-phenylpiperidine core linked via an ortho-benzylic ether to a 2,4,6-trifluorophenyl moiety.^[1]

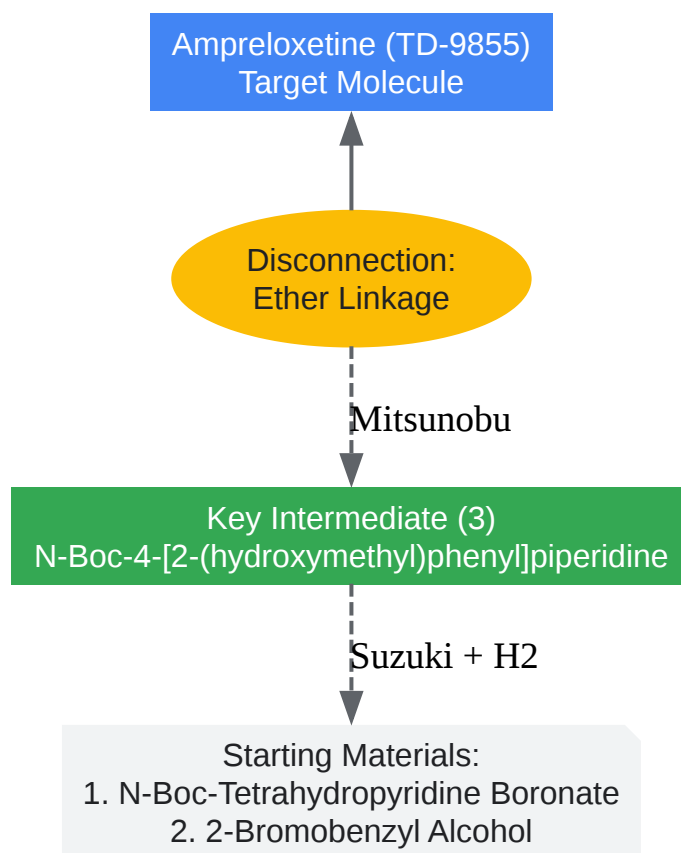
This Application Note details the optimized synthesis of the critical divergent intermediate: N-Boc-4-[2-(hydroxymethyl)phenyl]piperidine (Intermediate 3). This chiral-free scaffold is the "make-or-break" precursor for Ampreloxetine.^[1] We provide a robust, scalable protocol for its generation via Suzuki-Miyaura coupling and subsequent hydrogenation, followed by its downstream application in the ether-forming Mitsunobu reaction to yield the final drug substance.^[1]

Retrosynthetic Analysis & Strategy

The synthesis of Amprexetine is most efficiently approached by disconnecting the bi-aryl ether linkage. This reveals two primary fragments: the commercially available 2,4,6-trifluorophenol and the functionalized piperidine core.^[1]

Strategic Logic:

- **Convergent Assembly:** Utilizing a Suzuki coupling between a stable boronate ester and a benzyl alcohol derivative allows for the rapid construction of the carbon skeleton.^[1]
- **Late-Stage Etherification:** Forming the ether bond last avoids potential reduction/hydrogenolysis issues during the saturation of the piperidine ring.^[1]
- **Orthogonal Protection:** The tert-butoxycarbonyl (Boc) group protects the secondary amine, ensuring chemoselectivity during the coupling and etherification steps.



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Figure 1: Retrosynthetic disconnection of Amprexetine identifying the key benzyl alcohol intermediate.[1]

Experimental Protocols

Phase A: Construction of the Bi-Aryl Scaffold

Objective: Synthesis of tert-butyl 4-(2-(hydroxymethyl)phenyl)-5,6-dihydropyridine-1(2H)-carboxylate (Compound 2).

Rationale: A Suzuki-Miyaura coupling is employed to connect the piperidine ring (as a vinyl boronate) to the phenyl ring.[1] We utilize Pd(dppf)Cl₂ due to its resistance to air oxidation and high efficiency with sterically hindered ortho-substituted aryl halides.[1]

Materials:

- tert-butyl 4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)-5,6-dihydropyridine-1(2H)-carboxylate (10.0 g, 32.3 mmol)[1]
- 2-Bromobenzyl alcohol (6.05 g, 32.3 mmol)[1]
- [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) (Pd(dppf)Cl₂) (1.3 g, 5 mol%)[1]
- Potassium Carbonate (K₂CO₃) (13.4 g, 97.0 mmol)
- Solvent: 1,4-Dioxane/Water (4:1 v/v, 100 mL)

Protocol:

- Inertion: Charge a 250 mL round-bottom flask with the boronate ester, 2-bromobenzyl alcohol, and K₂CO₃. Evacuate and backfill with Nitrogen (N₂) three times.
- Solvation: Add degassed 1,4-Dioxane and water.
- Catalysis: Add Pd(dppf)Cl₂ under a positive stream of N₂. [1]
- Reaction: Heat the mixture to 90°C for 16 hours. Monitor by TLC (Hexane:EtOAc 3:1) or LC-MS.[1][2][3]

- Checkpoint: The boronate spot ($R_f \sim 0.8$) should disappear; product appears at $R_f \sim 0.4$.
- Work-up: Cool to room temperature. Filter through a pad of Celite to remove palladium residues.^[1] Wash the pad with EtOAc (50 mL).
- Extraction: Dilute filtrate with water (100 mL) and extract with EtOAc (3 x 50 mL). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.^[2]
- Purification: Flash column chromatography (SiO_2 , 0-40% EtOAc in Hexanes) yields Compound 2 as a viscous yellow oil.^[1]
 - Typical Yield: 85-92% (8.0 - 8.6 g).^[1]

Phase B: Reduction to the Key Intermediate

Objective: Synthesis of N-Boc-4-[2-(hydroxymethyl)phenyl]piperidine (Intermediate 3).

Rationale: The double bond in the tetrahydropyridine ring must be reduced to form the saturated piperidine core. Catalytic hydrogenation is chosen for its cleanliness and quantitative yield.^[1]

Materials:

- Compound 2 (8.0 g)^[1]
- 10% Palladium on Carbon (Pd/C) (0.8 g, 10 wt% loading)
- Solvent: Methanol (MeOH) (80 mL)
- Hydrogen Gas (H_2) (Balloon or 1 atm)

Protocol:

- Preparation: Dissolve Compound 2 in MeOH in a hydrogenation flask.
- Catalyst Addition: Carefully add Pd/C (Caution: Pyrophoric when dry; wet with solvent immediately).^[1]

- Hydrogenation: Purge the vessel with N₂, then switch to H₂ atmosphere (balloon pressure is sufficient). Stir vigorously at room temperature for 12 hours.
- Filtration: Filter the reaction mixture through a 0.45 µm nylon membrane or Celite to remove the catalyst.
- Isolation: Concentrate the filtrate in vacuo.
 - Result: The product (Intermediate 3) is obtained as a white to off-white solid.[\[1\]](#)[\[4\]](#)
 - Purity Check: ¹H NMR should show the disappearance of the vinyl proton signal (~5.8 ppm).
 - Typical Yield: >95% (Quantitative).[\[4\]](#)

Data Summary: Intermediate 3

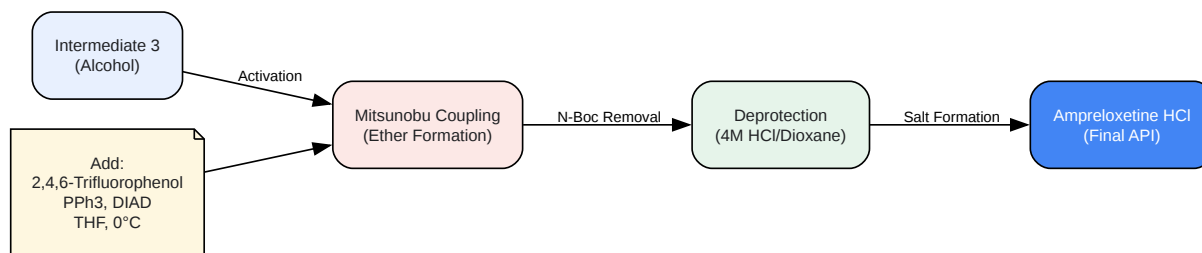
Parameter	Specification
Appearance	White crystalline solid
Molecular Weight	291.39 g/mol
¹ H NMR (CDCl ₃)	δ 7.4-7.2 (m, 4H, Ar-H), 4.7 (s, 2H, CH ₂ -OH), 4.2 (br, 2H), 2.8 (m, 2H), 2.7 (m, 1H), 1.7 (m, 2H), 1.6 (m, 2H), 1.45 (s, 9H, Boc). [1]

| Storage | 2-8°C, Desiccated |

Phase C: Downstream Application (Synthesis of Ampreloxetine)

Objective: Coupling of Intermediate 3 with 2,4,6-trifluorophenol via Mitsunobu Reaction.

Mechanism: The Mitsunobu reaction activates the primary alcohol of Intermediate 3 using a phosphine and an azodicarboxylate, allowing the weakly nucleophilic phenol to displace the activated oxygen via an S_N2 mechanism.



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Figure 2: Workflow for converting Intermediate 3 to Amprexetine.

Protocol:

- Solution Prep: Dissolve Intermediate 3 (1.0 eq) and 2,4,6-trifluorophenol (1.2 eq) and Triphenylphosphine (PPh₃) (1.5 eq) in anhydrous THF (0.1 M).
- Addition: Cool to 0°C. Dropwise add Diisopropyl azodicarboxylate (DIAD) (1.5 eq).
 - Note: The solution will turn yellow.^[1] Exotherm control is critical to prevent side reactions.^[1]
- Reaction: Warm to room temperature and stir for 4 hours.
- Work-up: Concentrate and triturate with Ether/Hexane to precipitate Triphenylphosphine oxide (TPPO). Filter and purify the filtrate via silica gel chromatography.^{[1][3]}
- Deprotection: Dissolve the coupled product in 4M HCl in Dioxane. Stir for 2 hours. Precipitate the final salt with diethyl ether.

Troubleshooting & Critical Parameters

Issue	Probable Cause	Corrective Action
Low Yield (Suzuki)	Oxygen presence or inactive Catalyst	Degas solvents thoroughly (sparge with N2 for 20 min). ^[1] Ensure Pd(dppf)Cl2 is stored under argon.
Incomplete Hydrogenation	Catalyst poisoning	Ensure sulfur-free reagents. ^[1] Increase H2 pressure to 50 psi if using a Parr shaker.
Mitsunobu Failure	Steric hindrance of phenol	Ensure the order of addition is: Alcohol + Phenol + PPh3, then DIAD. Keep strictly anhydrous. ^[1]
TPPO Contamination	Poor purification	Use a solvent gradient starting with 100% Hexane. ^[1] TPPO elutes later than the ether product. ^[1]

References

- Theravance Biopharma. (2012).^[1] Crystalline pharmaceutical product. U.S. Patent No.^[1] 8,304,432.^[1] [Link](#)
- Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483. [Link](#)
- Swamy, K. C. K., et al. (2009).^[5] Mitsunobu and Related Reactions: Advances and Applications. Chemical Reviews, 109(6), 2551–2651. [Link](#)
- Theravance Biopharma. (2013).^[1] Process for preparing 4-(2-(2,4,6-trifluorophenoxy)methyl)phenyl)piperidine. WIPO Patent WO2013134238.^[1] [Link](#)

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Sources

- 1. [tert-Butyl 4-\(2-oxoethyl\)piperidine-1-carboxylate | C12H21NO3 | CID 10353694 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [atlantis-press.com \[atlantis-press.com\]](#)
- 3. [researchgate.net \[researchgate.net\]](#)
- 4. [CN105461617A - Preparation method for 4-\[4-\(trifluoromethoxy\)phenoxy\]piperidine - Google Patents \[patents.google.com\]](#)
- 5. [cscanada.net \[cscanada.net\]](#)
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